

3'-methoxy-2,2,2-trifluoroacetophenone physical properties

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Compound of Interest

Compound Name: 2,2,2-Trifluoro-1-(3-methoxyphenyl)ethanone

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An In-Depth Technical Guide to the Physical Properties of 3'-methoxy-2,2,2-trifluoroacetophenone

This guide provides a comprehensive overview of the core physical properties of 3'-methoxy-2,2,2-trifluoroacetophenone (CAS No. 30724-22-2), a fluorinated aromatic ketone of significant interest in synthetic and medicinal chemistry. The presence of the trifluoromethyl group can enhance metabolic stability and bioavailability in drug candidates, while the methoxy group provides a site for further chemical modification.^{[1][2]} This document is intended for researchers, scientists, and drug development professionals, offering not just data, but also the underlying principles and detailed methodologies for its empirical validation.

Core Physicochemical Characteristics

3'-methoxy-2,2,2-trifluoroacetophenone is a specialized organic compound whose properties are dictated by the interplay between its aromatic ring, the electron-withdrawing trifluoromethyl ketone, and the electron-donating methoxy group. A summary of its key physical properties is presented below.

Property	Value / Observation	Source(s)
CAS Number	30724-22-2	[3][4][5]
Molecular Formula	C ₉ H ₇ F ₃ O ₂	[3][4][5]
Molecular Weight	204.15 g/mol	[3][4]
Appearance	Colorless Liquid	[6]
Boiling Point	90 °C at 10 mmHg	[4]
Melting/Freezing Point	Data not readily available. Expected to be below room temperature.	
Density	Data not readily available.	
Solubility	Expected to be hydrophobic and lipophobic, with low solubility in aqueous solutions and potentially limited solubility in non-polar organic solvents. [7][8]	

Experimental Determination of Physical Properties

The following sections detail the standard methodologies for determining the key physical properties of 3'-methoxy-2,2,2-trifluoroacetophenone. The protocols are designed to be self-validating through calibration and control measures.

Boiling Point Determination

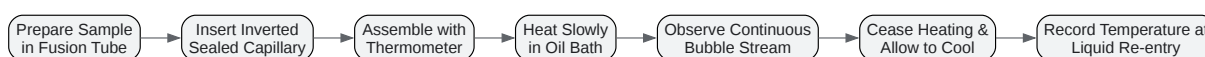
The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure.[9][10] Given that only a boiling point at reduced pressure is reported, empirical determination at atmospheric pressure is a critical step for characterization. The Siwoloboff (capillary) method is ideal for small sample volumes.

Causality: This method relies on trapping a small bubble of air in an inverted capillary tube submerged in the liquid. As the liquid is heated, its vapor pressure increases. At the boiling

point, the vapor pressure equals the external pressure, causing a rapid and continuous stream of bubbles to emerge from the capillary.[10][11] The temperature at which the liquid re-enters the capillary upon cooling corresponds to the boiling point, as this is where the external pressure just overcomes the vapor pressure.[10]

Detailed Protocol:

- Preparation: Place a few milliliters of 3'-methoxy-2,2,2-trifluoroacetophenone into a small test tube or fusion tube.[12]
- Capillary Setup: Take a standard melting point capillary tube and seal one end using the edge of a Bunsen burner flame.[13] Place this capillary tube, open-end down, into the liquid in the test tube.
- Apparatus Assembly: Attach the test tube to a thermometer using a rubber band or wire, ensuring the bulb of the thermometer is level with the sample.[10]
- Heating: Immerse the assembly in a heating bath (e.g., a Thiele tube or an oil bath on a hot plate). The heating medium should be heated slowly and steadily, approximately 2°C per minute, as the anticipated boiling point is approached.
- Observation & Measurement: Observe the capillary tube. When a rapid and continuous stream of bubbles emerges from the open end, cease heating.[11]
- Recording: Allow the apparatus to cool slowly. The temperature at which the bubble stream stops and the liquid just begins to enter the capillary tube is the boiling point. Record this temperature.[10]
- Validation: For authoritative results, record the ambient atmospheric pressure, as boiling point is pressure-dependent.[9] Repeat the determination at least twice to ensure consistency.



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Caption: Experimental workflow for boiling point determination.

Freezing Point Determination

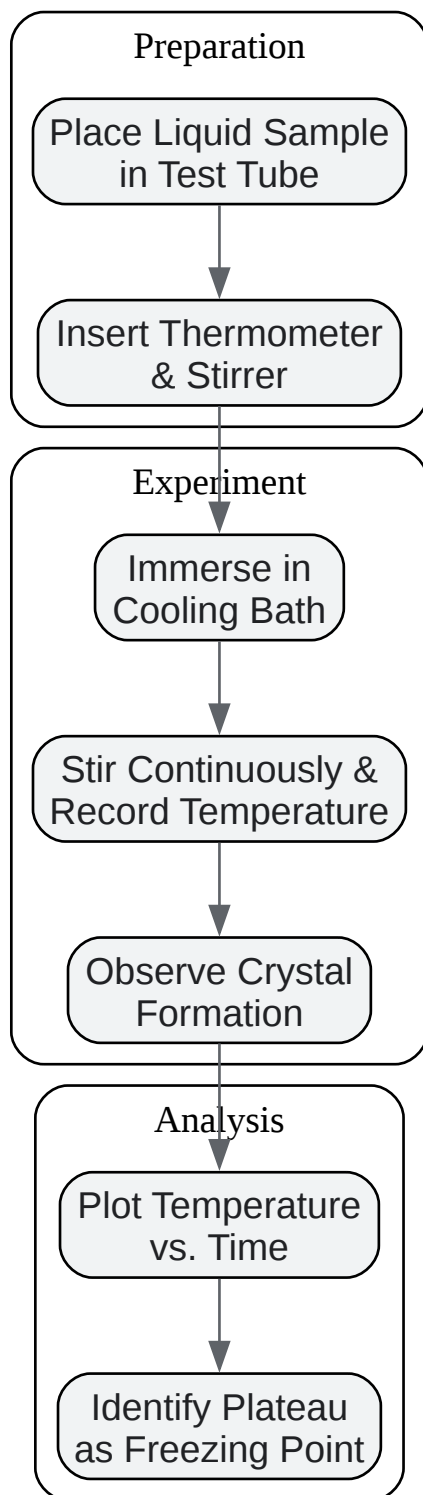
As 3'-methoxy-2,2,2-trifluoroacetophenone is a liquid at room temperature, its freezing point (the solid-liquid equilibrium temperature) is determined instead of a melting point. The principle is analogous: a pure compound exhibits a sharp, characteristic freezing point, while impurities cause a depression and broadening of the freezing range.^[14]

Causality: The process involves controlled cooling of the liquid while monitoring its temperature. As the substance freezes, the heat of fusion is released, causing a temporary plateau or a slowing in the rate of temperature decrease. This inflection point is the freezing point. A slow, controlled cooling rate is essential to allow the system to achieve thermal equilibrium for an accurate measurement.^[15]

Detailed Protocol:

- **Sample Preparation:** Place a small sample (1-2 mL) into a test tube.
- **Apparatus Setup:** Insert a thermometer and a wire stirrer into the liquid. Ensure the thermometer bulb is fully immersed but not touching the glass.
- **Cooling Bath:** Prepare a cooling bath (e.g., ice-water or ice-salt for lower temperatures) in a beaker.
- **Cooling and Stirring:** Immerse the test tube in the cooling bath. Stir the sample gently and continuously to ensure uniform temperature and prevent supercooling.
- **Data Acquisition:** Record the temperature at regular intervals (e.g., every 30 seconds).
- **Observation:** Note the temperature at which the first crystals appear. Continue recording as the substance freezes. The temperature should plateau or decrease very slowly during freezing.
- **Analysis:** Plot temperature versus time. The flattest portion of the curve during the phase change represents the freezing point.

- Validation: Calibrate the thermometer against a known standard, such as the freezing point of pure water.



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Caption: Workflow for freezing point determination.

Solubility Assessment

The unique "fluorous" nature of highly fluorinated compounds means they are often immiscible with both water and common organic solvents.^[7] A systematic solubility assessment is therefore crucial.

Causality: Solubility is governed by the principle of "like dissolves like." The polarity of 3'-methoxy-2,2,2-trifluoroacetophenone is complex; the trifluoromethyl group is highly non-polar and lipophobic, while the methoxy and ketone groups introduce some polarity. Its solubility will depend on the balance of these forces and the intermolecular interactions it can form with a given solvent.

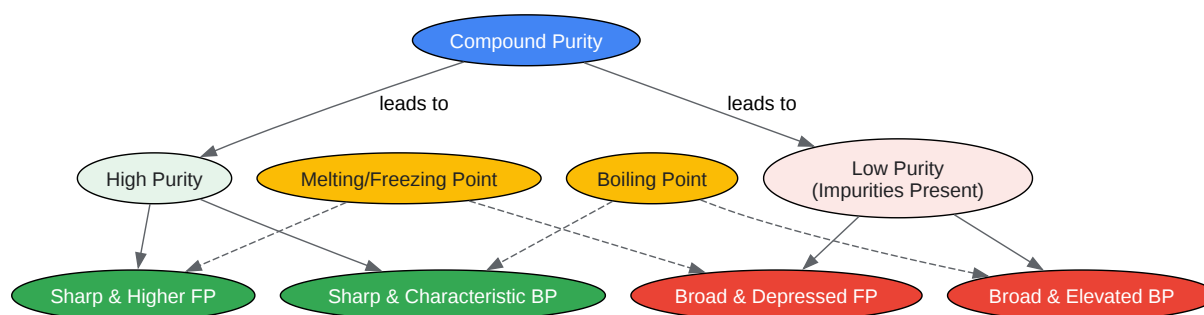
Detailed Protocol (Qualitative):

- **Solvent Selection:** Prepare a panel of solvents with varying polarities:
 - Polar Protic: Water, Methanol
 - Polar Aprotic: Dimethyl Sulfoxide (DMSO), Acetonitrile
 - Non-Polar: Hexane, Toluene
 - Chlorinated: Dichloromethane
- **Procedure:** To a series of small, labeled test tubes, add 1 mL of each solvent.
- **Addition of Solute:** Add a small, measured amount of 3'-methoxy-2,2,2-trifluoroacetophenone (e.g., 10 mg) to each tube.
- **Mixing:** Agitate each tube vigorously (e.g., using a vortex mixer) for 1-2 minutes.
- **Observation:** Allow the tubes to stand and observe. Note whether the compound dissolves completely, is partially soluble, or is insoluble. Classify solubility as:
 - Soluble: > 25 mg/mL (no visible solid/liquid phase)

- Slightly Soluble: 1-25 mg/mL (some dissolution but phase remains)
- Insoluble: < 1 mg/mL (no apparent dissolution)

Purity and its Influence on Physical Properties

It is a fundamental principle of physical chemistry that impurities disrupt the crystalline lattice of a solid or the regular intermolecular forces in a liquid. This disruption leads to a depression of the melting/freezing point and an elevation of the boiling point.[16] Furthermore, impurities typically cause these phase transitions to occur over a wider temperature range.[14] A sharp boiling or freezing point is a reliable indicator of high purity.



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Caption: Logical relationship between compound purity and its physical properties.

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